

# Methyl Elaidate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl elaidate

Cat. No.: B153853

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## Abstract

**Methyl elaidate**, the methyl ester of elaidic acid, is a monounsaturated trans fatty acid that serves as a crucial reference standard in lipid research and analysis. Its unique physicochemical properties and involvement in cellular processes make it a molecule of significant interest in various scientific disciplines, including food science, biofuel development, and biomedical research. This technical guide provides an in-depth overview of **methyl elaidate**, encompassing its chemical and physical properties, synthesis and purification methods, analytical techniques, and its role in biological systems. Detailed experimental protocols and visual representations of relevant pathways are included to facilitate practical application and further investigation.

## Introduction

**Methyl elaidate** (CAS Number: 1937-62-8) is the methyl ester derivative of elaidic acid, the trans isomer of oleic acid. As a trans fatty acid methyl ester (FAME), it is characterized by a double bond in the trans configuration between the ninth and tenth carbon atoms. This structural feature confers distinct properties compared to its cis counterpart, methyl oleate, influencing its physical state, chemical reactivity, and biological activity.

In research and industrial settings, **methyl elaidate** is primarily utilized as an analytical standard for the quantification of trans fatty acids in food products, biological samples, and

biofuels. The accurate determination of trans fatty acid content is of paramount importance due to their well-documented adverse effects on cardiovascular health. Furthermore, emerging research is exploring the specific roles of individual trans fatty acids like elaidic acid and its esters in cellular signaling and disease pathogenesis. This guide aims to provide a comprehensive resource for professionals working with or investigating **methyl elaidate**.

## Properties of Methyl Elaidate

The physicochemical properties of **methyl elaidate** are summarized in the tables below, providing a clear reference for experimental design and data interpretation.

### Chemical and Physical Properties

| Property          | Value  | Reference       |
|-------------------|--|-----------------|
| CAS Number        | 1937-62-8  | [1][2][3][4][5] |
| Molecular Formula | C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>   |                 |
| Molecular Weight  | 296.49 g/mol   |                 |
| Appearance        | Colorless to pale yellow liquid  |                 |
| Melting Point     | 9-10 °C  |                 |
| Boiling Point     | 220 °C at 24 mmHg  |                 |
| Density           | 0.871 g/mL at 20 °C  |                 |
| Refractive Index  | n <sub>20</sub> /D 1.450   |                 |
| Solubility        | Insoluble in water; soluble in most organic solvents.                                      |                 |
| Synonyms          | Elaidic acid methyl ester,<br>Methyl trans-9-octadecenoate,<br>(E)-Methyl octadec-9-enoate |                 |

### Spectroscopic Data

| Spectroscopic Technique                       | Key Features  |
|---|---|
| Gas Chromatography-Mass Spectrometry (GC-MS)  | Characteristic fragmentation pattern with a prominent molecular ion peak at $m/z$ 296.  |
| Infrared (IR) Spectroscopy                    | Distinctive absorption band around $966\text{ cm}^{-1}$ corresponding to the C-H out-of-plane bending of the trans double bond. |
| Nuclear Magnetic Resonance (NMR) Spectroscopy | Signals in the olefinic region ( $\sim 5.3\text{ ppm}$ ) characteristic of the trans-configured double bond protons.            |

## Synthesis and Purification

**Methyl elaidate** is typically synthesized through the esterification of elaidic acid with methanol, often in the presence of an acid catalyst.

### Synthesis of Methyl Elaidate via Acid-Catalyzed Esterification

This protocol describes a general method for the synthesis of **methyl elaidate** from elaidic acid.

Materials:

- Elaidic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Hexane or diethyl ether
- Round-bottom flask

- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve elaidic acid in an excess of anhydrous methanol (e.g., a 1:10 to 1:20 molar ratio of acid to alcohol).
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the elaidic acid weight) to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in hexane or diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water and then with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash again with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and evaporate the solvent under reduced pressure to obtain crude **methyl elaidate**.
- The product can be further purified by vacuum distillation or column chromatography if necessary.

## Analytical Methods

Gas chromatography is the most common and effective method for the analysis and quantification of **methyl elaidate**.

## Gas Chromatography (GC) Analysis of Methyl Elaidate

This protocol outlines a standard method for the GC analysis of fatty acid methyl esters, including **methyl elaidate**.

Instrumentation and Columns:

- Gas chromatograph equipped with a flame ionization detector (FID).
- A polar capillary column is typically used for the separation of cis and trans isomers of fatty acid methyl esters. Common stationary phases include biscyanopropyl polysiloxane (e.g., SP-2340, OV-275) or polyethylene glycol (e.g., Carbowax 20M).

Sample Preparation:

- For lipid-containing samples, a lipid extraction (e.g., using the Folch or Bligh-Dyer method) is performed first.
- The extracted lipids are then transesterified to their corresponding fatty acid methyl esters. A common method is to use boron trifluoride ( $\text{BF}_3$ ) in methanol or methanolic HCl.
- The resulting FAMES are extracted into an organic solvent like hexane.

GC Conditions (Example):

- Injection Volume: 1  $\mu\text{L}$
- Inlet Temperature: 250  $^{\circ}\text{C}$
- Detector Temperature: 260  $^{\circ}\text{C}$
- Oven Temperature Program:
  - Initial temperature: 150  $^{\circ}\text{C}$ , hold for 1 minute.
  - Ramp to 220  $^{\circ}\text{C}$  at a rate of 4  $^{\circ}\text{C}/\text{minute}$ .

- Hold at 220 °C for 10 minutes.
- Carrier Gas: Helium or Hydrogen
- Split Ratio: 100:1

Data Analysis:

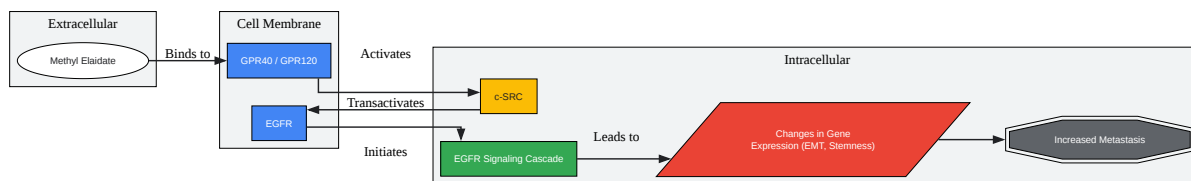
- **Methyl elaidate** is identified by its retention time compared to a certified reference standard.
- Quantification is achieved by comparing the peak area of **methyl elaidate** in the sample to that of a known amount of an internal standard or by using an external calibration curve.

## Biological Activity and Signaling Pathways

While often considered in the broader context of trans fatty acids, elaidic acid and its methyl ester have been shown to exert specific biological effects. Recent studies have begun to elucidate the molecular mechanisms underlying these effects, particularly in the context of cancer cell biology.

### Pro-metastatic Intracellular Signaling of Elaidic Acid

Research has indicated that elaidic acid can promote the metastasis of colorectal cancer cells. This process is initiated by the binding of elaidic acid to G-protein coupled receptors GPR40 and GPR120 on the cell surface. This binding event triggers a signaling cascade involving the transactivation of the Epidermal Growth Factor Receptor (EGFR) mediated by c-SRC. The subsequent activation of EGFR signaling leads to changes in the expression of genes associated with stemness and the epithelial-mesenchymal transition (EMT), ultimately enhancing the metastatic potential of the cancer cells.



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### Elaidic Acid Pro-Metastatic Signaling Pathway

## Applications

The primary applications of **methyl elaidate** are in the fields of analytical chemistry and biomedical research.

- **Analytical Standard:** It is widely used as a certified reference material for the accurate identification and quantification of trans fatty acids in various matrices, including food products, edible oils, and biological tissues.
- **Biochemical Research:** **Methyl elaidate** serves as a tool to investigate the metabolic and cellular effects of trans fatty acids. It is used in cell culture and animal studies to explore its impact on lipid metabolism, inflammation, and cellular signaling pathways.
- **Food Science:** In the food industry, understanding the content of **methyl elaidate** and other trans fatty acids is crucial for product formulation, quality control, and regulatory compliance.
- **Biofuel Research:** As a fatty acid methyl ester, **methyl elaidate** is a component of biodiesel and is studied in the context of biofuel properties and production.

## Safety and Handling

**Methyl elaidate** should be handled in a well-ventilated area, and appropriate personal protective equipment, including safety glasses and gloves, should be worn. It is a combustible liquid and should be stored away from heat and open flames. For long-term storage and to prevent degradation, it is recommended to store **methyl elaidate** at -20°C.

## Conclusion

**Methyl elaidate** is a fundamentally important molecule for researchers and professionals in lipid science and related fields. Its well-defined chemical and physical properties make it an indispensable analytical standard for the monitoring of trans fatty acids. Moreover, ongoing research into its biological activities is shedding light on the specific molecular mechanisms through which trans fatty acids can influence cellular health and disease. This technical guide provides a solid foundation of knowledge and practical protocols to support the continued investigation and application of **methyl elaidate**.

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